

Overcoming JNJ-42165279 instability in aqueous solutions

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Compound of Interest

Compound Name: JNJ-42165279

Cat. No.: B560100

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Technical Support Center: JNJ-42165279

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **JNJ-42165279**, with a focus on overcoming its instability in aqueous solutions.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **JNJ-42165279**.

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous buffer	Low aqueous solubility of the free-base form.	JNJ-42165279 has low solubility at neutral pH[1]. For initial solubilization, dissolve in an organic solvent like DMSO or ethanol before diluting into aqueous buffer[2]. Alternatively, for in vivo studies, consider formulating as a suspension in 0.5% Methocel[1]. The bis-HCl salt form shows significantly higher solubility at acidic pH[1].
Loss of compound activity over time in solution	Hydrolytic instability.	JNJ-42165279 is known to undergo hydrolysis at pH values between 2 and 10[1][3]. Prepare solutions fresh before each experiment. If short-term storage is necessary, store at 2-8°C and protect from light[1]. For longer-term storage, aliquoting and freezing at -80°C in an appropriate solvent is recommended[2].
Inconsistent results between experiments	Degradation of the compound due to light exposure or improper storage.	The solid form of JNJ-42165279 can degrade under fluorescent light[1]. Store the solid compound and solutions protected from light. Ensure consistent storage conditions (temperature and light exposure) for all aliquots and preparations.
Difficulty dissolving the compound	Use of water as the primary solvent.	JNJ-42165279 is reported to be insoluble in water[2]. Use a

suitable organic solvent such as DMSO or ethanol for initial stock solution preparation[2].

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **JNJ-42165279**?

A1: For in vitro experiments, it is recommended to prepare stock solutions in dimethyl sulfoxide (DMSO) or ethanol, where it has good solubility[2].

Q2: How should I store the solid compound and its solutions?

A2: The solid compound should be stored at -20°C, protected from light[2]. Stock solutions in organic solvents can be stored at -80°C for up to a year[2]. Aqueous solutions are prone to hydrolysis and should be prepared fresh. A suspension of the free-base in 0.5% Methocel can be stored refrigerated and protected from light for over 30 days[1].

Q3: What are the known degradation products of **JNJ-42165279** in aqueous solutions?

A3: The primary products of hydrolysis are 1-(2,2-difluoro-1,3-benzodioxol-5-yl)methanamine and 3-amino-4-chloropyridine[1][3].

Q4: Is **JNJ-42165279** light sensitive?

A4: Yes, the solid form of **JNJ-42165279** has been shown to undergo slight degradation under fluorescent light[1]. It is crucial to protect both the solid compound and its solutions from light.

Q5: What is the mechanism of action of **JNJ-42165279**?

A5: **JNJ-42165279** is a potent and selective inhibitor of fatty acid amide hydrolase (FAAH)[2][4]. It covalently binds to the enzyme, leading to its inactivation[1][5]. This inhibition is slowly reversible[4][6].

Quantitative Data Summary

The following tables summarize key quantitative data for **JNJ-42165279**.

Table 1: Solubility Data

Solvent/Condition	Solubility	Reference
Aqueous buffer (pH 7.34)	0.067 mg/mL	[1]
Aqueous buffer (pH 1.15, bis-HCl salt)	> 100 mg/mL	[1]
Water (Predicted)	0.141 mg/mL	[7]
Water	Insoluble	[2]
DMSO	82 mg/mL (199.61 mM)	[2]
Ethanol	82 mg/mL	[2]

Table 2: Inhibitory Activity

Target	IC ₅₀	Reference
Recombinant human FAAH	70 nM	[2]
Recombinant rat FAAH	313 nM	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the required amount of **JNJ-42165279** powder in a sterile microcentrifuge tube, minimizing exposure to light.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex briefly until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes in light-protecting tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

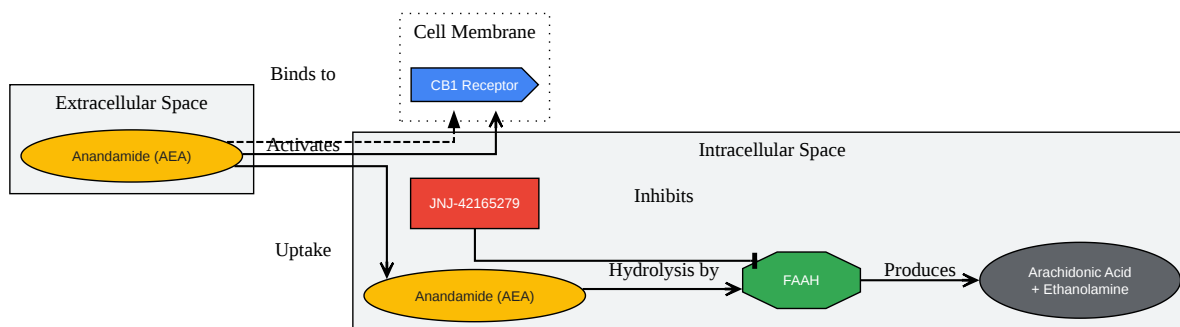
Protocol 2: Preparation of an Aqueous Working Solution

- Thaw a frozen aliquot of the 10 mM **JNJ-42165279** stock solution in DMSO at room temperature.
- Dilute the stock solution with the desired aqueous buffer (e.g., PBS) to the final working concentration immediately before use.
- Ensure the final concentration of DMSO in the working solution is low (typically <0.1%) to avoid solvent effects on the experimental system.
- Mix thoroughly by gentle inversion or pipetting. Do not vortex vigorously to prevent precipitation.
- Use the freshly prepared aqueous solution immediately.

Protocol 3: Preparation of a Suspension for In Vivo Studies

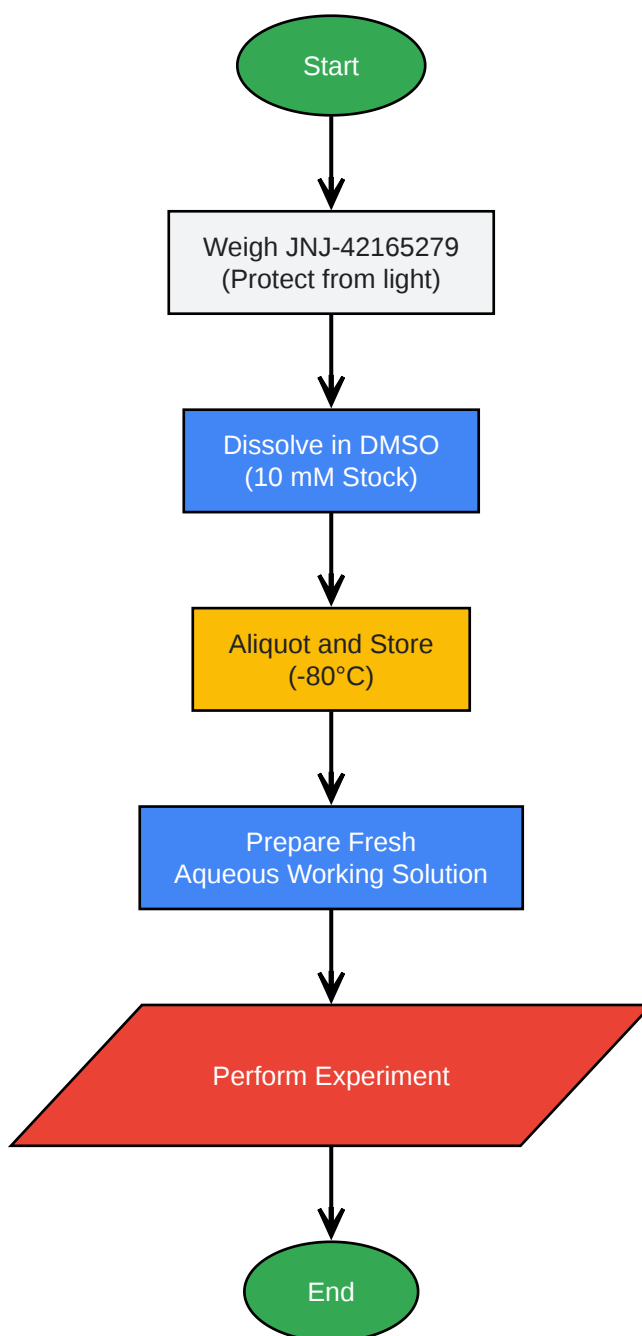
- Prepare a 0.5% (w/v) solution of Methocel (methylcellulose) in sterile water.
- Weigh the required amount of **JNJ-42165279** free-base.
- Levigate the **JNJ-42165279** powder with a small amount of the 0.5% Methocel solution to form a smooth paste.
- Gradually add the remaining volume of the 0.5% Methocel solution while continuously stirring to form a homogeneous suspension.
- Store the suspension at 2-8°C, protected from light, for up to 30 days^[1]. Shake well before each administration.

Visualizations



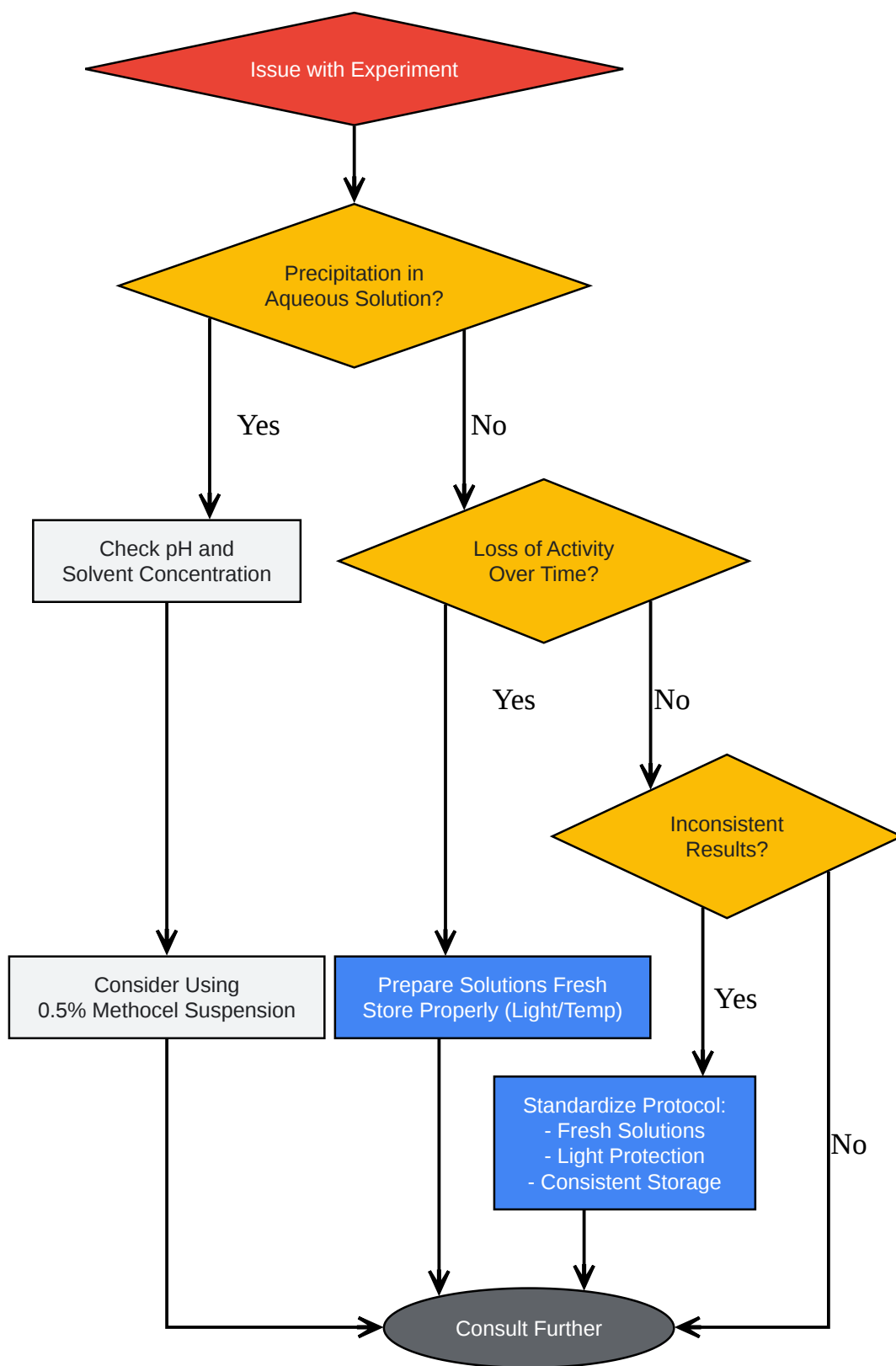
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Caption: Mechanism of action of **JNJ-42165279** in the endocannabinoid signaling pathway.



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Caption: Recommended experimental workflow for preparing **JNJ-42165279** solutions.



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Caption: A logical troubleshooting guide for common issues with **JNJ-42165279**.

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